

Secoaristolenedioic Acid: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Secoaristolenedioic acid

Cat. No.: B15595454

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Secoaristolenedioic acid is a recently identified, novel sesquiterpenoid belonging to the rare class of 8,9-secoaristolane compounds.^{[1][2]} Isolated from the roots and rhizomes of the traditional medicinal plant *Nardostachys chinensis*, this natural product presents a unique chemical scaffold that is of significant interest to the fields of natural product chemistry, chemical biology, and drug discovery.^{[1][2]} This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and isolation of **Secoaristolenedioic acid**, presenting the available data in a format amenable to researchers and drug development professionals.

Chemical Structure and Properties

Secoaristolenedioic acid possesses a molecular formula of C₁₅H₂₂O₄, as determined by high-resolution electrospray ionization mass spectrometry (HRESIMS).^[1] The structure, elucidated through extensive spectroscopic analysis, particularly 1D and 2D nuclear magnetic resonance (NMR) spectroscopy, reveals a bicyclic system with two carboxylic acid functionalities.

Table 1: Physicochemical Properties of **Secoaristolenedioic Acid**

Property	Value	Reference
Molecular Formula	C15H22O4	[1]
Appearance	White amorphous powder	[1]
Optical Rotation	[α]D25 -104.0 (c 0.20, MeOH)	[1]

Table 2: ¹H and ¹³C NMR Spectroscopic Data for **Secoaristolenedioic Acid** (in Pyridine-d5) [1]

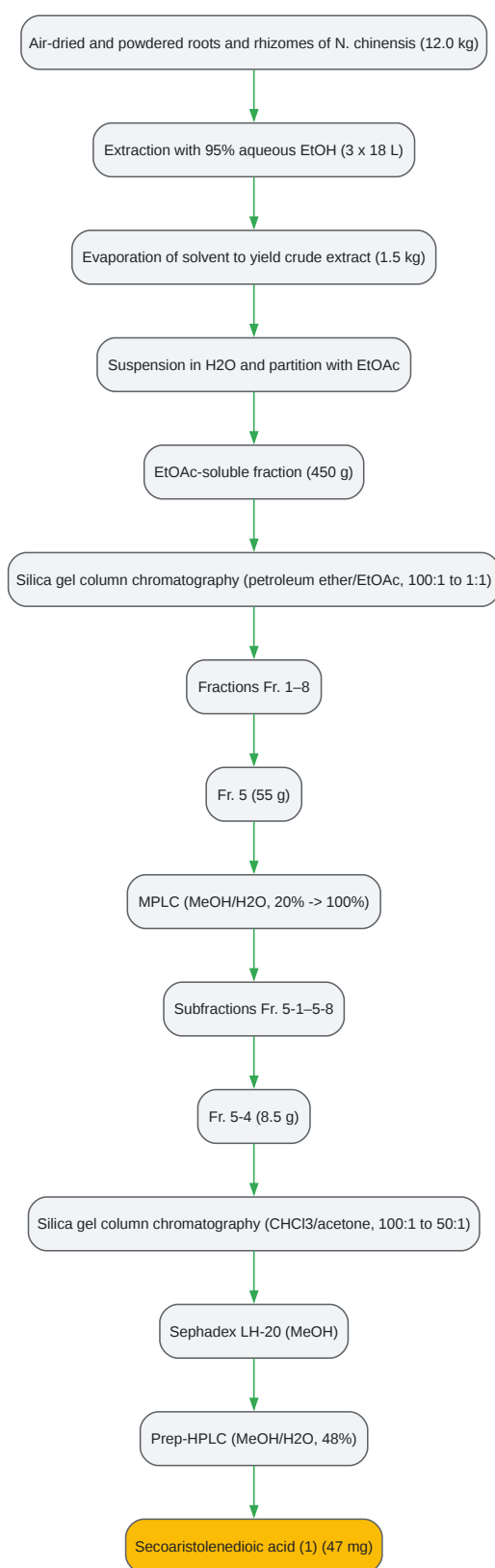
Position	δ C (ppm)	δ H (ppm), mult. (J in Hz)
1	135.1	6.96, t (3.7)
2	31.5	2.58, m
3	34.1	2.25, m
4	45.1	2.05, m
5	55.2	2.78, d (9.8)
6	29.8	1.85, m
7	41.9	2.35, m
8	178.2	
9	175.9	
10	148.9	
11	112.1	4.89, s; 4.85, s
12	20.9	1.75, s
13	28.7	1.23, d (7.0)
14	15.9	0.95, d (7.0)
15	22.4	1.05, d (7.0)

Experimental Protocols

Isolation of Secoaristolenedioic Acid

The following protocol outlines the methodology for the isolation of **Secoaristolenedioic acid** from *Nardostachys chinensis* as described in the primary literature.[\[1\]](#)

Diagram 1: Experimental Workflow for the Isolation of **Secoaristolenedioic Acid**



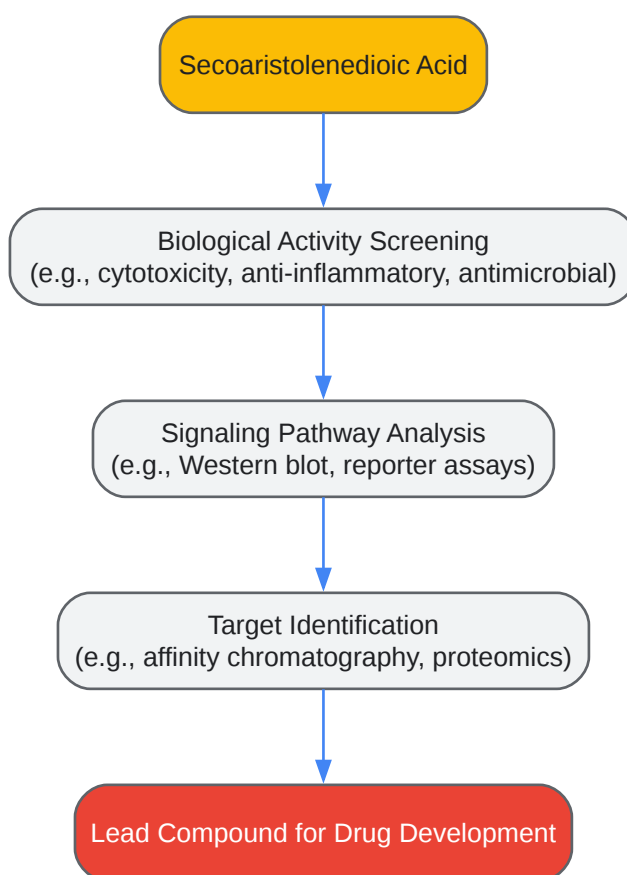
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Caption: Isolation workflow for **Secoaristolenedioic acid**.

Biological Activity and Signaling Pathways

As a recently discovered natural product, the biological activities and potential signaling pathway interactions of **Secoaristolenedioic acid** have not yet been reported in the scientific literature. The primary focus of the initial research was its isolation and structural elucidation.[1] [2] Further studies are required to determine its pharmacological properties and potential therapeutic applications.

Diagram 2: Logical Relationship for Future Investigation



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Caption: A logical workflow for investigating the bioactivity of **Secoaristolenedioic acid**.

Conclusion

Secoaristolenedioic acid represents a novel addition to the family of aristolane-type sesquiterpenoids. Its unique 8,9-seco-rearranged skeleton provides a new scaffold for chemical

synthesis and derivatization. While its biological activities remain to be explored, its origin from a plant with a history in traditional medicine suggests that it may possess interesting pharmacological properties. The detailed structural and isolation data provided herein serve as a valuable resource for researchers interested in the further investigation and potential development of this intriguing natural product.

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References

- 1. researchgate.net [researchgate.net]
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